

QuadraSil™ MP: A Technical Guide to Selective Metal Ion Removal

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Compound of Interest

Compound Name: QuadraSil MP

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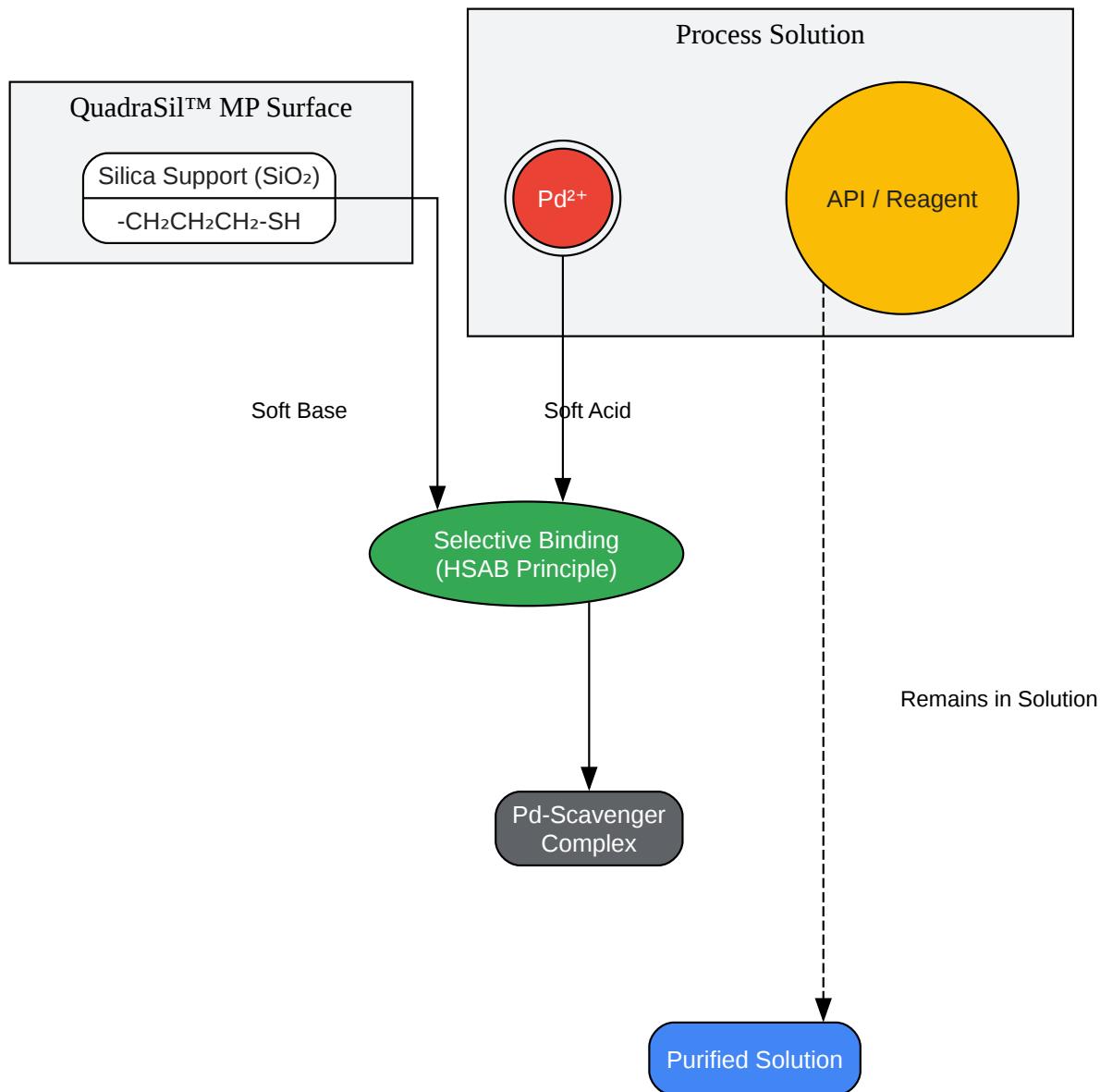
This technical guide provides an in-depth overview of QuadraSil™ MP, a functionalized silica-based scavenger designed for the selective and efficient removal of metal ions from process streams and Active Pharmaceutical Ingredients (APIs). This document details the core technology, performance data, and experimental protocols for its application.

Core Technology and Mechanism of Action

QuadraSil™ MP is a high-performance adsorbent built on a robust silica scaffold.^[1] Its specificity is derived from the covalent attachment of mercaptopropyl (-CH₂CH₂CH₂SH) functional groups to the silica surface.^[1]

The primary mechanism of metal ion removal is adsorption, driven by the formation of strong, stable coordinate covalent bonds between the sulfur atom of the thiol group and transition metal ions.^[1] The sulfur atom, with its available lone pair electrons, acts as a soft base, exhibiting a strong affinity for "soft" metal ions such as Palladium (Pd), Ruthenium (Ru), Rhodium (Rh), Platinum (Pt), Silver (Ag), and Mercury (Hg).^{[1][2]} This selective binding is consistent with the Hard-Soft Acid-Base (HSAB) principle, allowing for the targeted removal of specific metal contaminants with minimal impact on the desired product yield.^{[1][3]}

The rigid silica backbone ensures zero swelling, making it ideal for use in both batch and fixed-bed or cartridge applications.^{[3][4]} Its high surface area and mechanical stability contribute to rapid kinetics and efficient performance even at room temperature.^{[3][4]}



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Mechanism of selective Palladium (Pd²⁺) capture by QuadraSil™ MP.

Performance Data

The efficacy of QuadraSil™ MP is demonstrated by its high binding capacity and rapid removal kinetics for various metal catalysts commonly used in organic synthesis.

Characteristic	Description	Reference
Base Material	Functionalized Silica	[1]
Functional Group	Mercaptopropyl (SH)	[1]
Loading	1.0 - 1.5 mmol/g	[2]
Appearance	Free-flowing powder (spherical or irregular)	[3][4]
Particle Size	~54 µm (spherical form)	[4]
Surface Area	~715 m ² /g (spherical form)	[4]
Swelling	Zero swell characteristics	[3][4]
Solvent Compatibility	Wide range, including organic, aqueous, protic, and aprotic media	[3][4]

The following tables summarize quantitative data from representative scavenging experiments.

Table 2.2.1: Palladium (Pd) Scavenging

Initial Pd Species	Initial Conc. (ppm)	Solvent	Scavenger Loading	Time (min)	Temp.	% Removal	Reference
Pd(OAc) ₂	1000	THF	0.5 g / 10 mL	18	Room	>95%	[1][5]
Pd(OAc) ₂	1000	THF	50 g / L	18	Room	>95%	[5]
Pd(OAc) ₂	529	N/A	N/A	N/A	Room	Significant	[1]
Pd(OAc) ₂	178	N/A	N/A	N/A	Room	Significant	[1]

Table 2.2.2: Ruthenium (Ru) Scavenging

Initial Ru Species	Initial Conc. (ppm)	Solvent	Scavenger Loading	Time (h)	Temp.	% Removal	Reference
Grubbs' Catalyst	~595	Toluene	0.25 g / 5 mL	1	Room	>99%	[1][5]
Grubbs' Catalyst	~595	Toluene	50 g / L	1	Room	>99%	[5]

QuadraSil™ MP is highly effective for scavenging a range of transition metals.

Target Metals

Primary: Pd, Ru, Rh, Pt, Ag, Hg, Pb

Secondary: Cu

Reference:[2][5]

Experimental Protocols

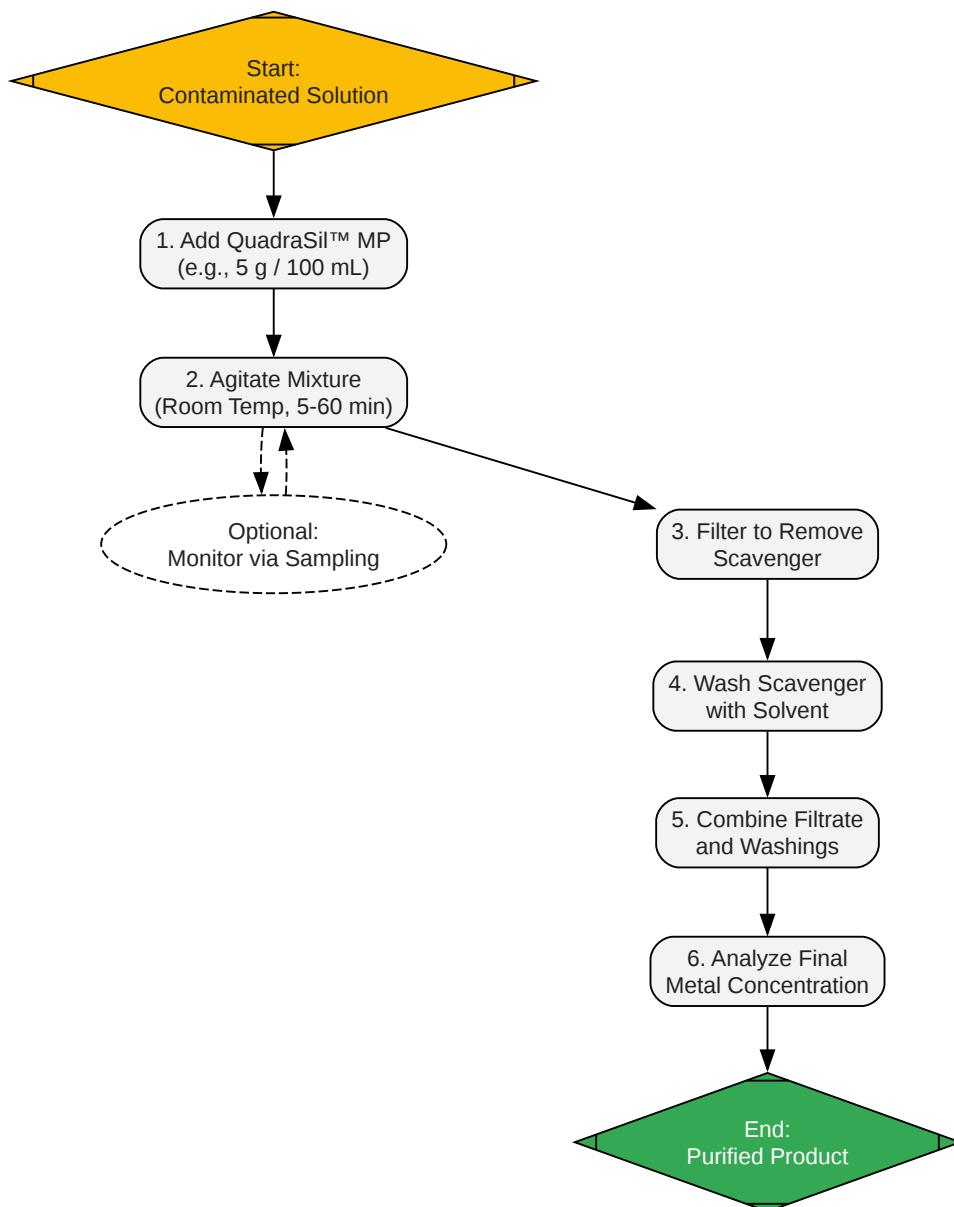
The following protocols provide a framework for the use of QuadraSil™ MP in a laboratory setting for the removal of metal contaminants from solution.

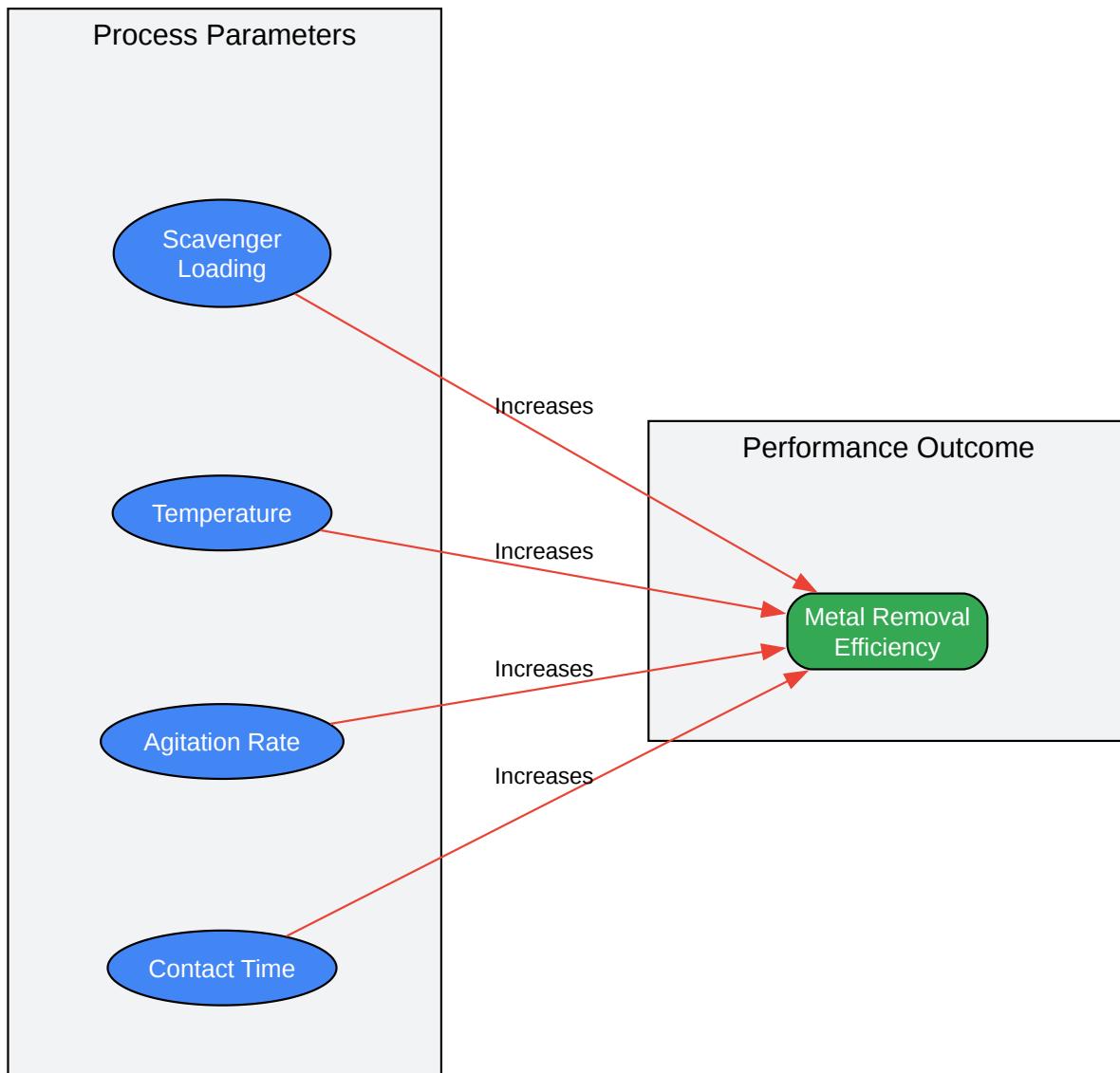
This protocol is intended for the initial evaluation of QuadraSil™ MP for a specific application.

- Preparation:
 - Dissolve the product containing the metal contaminant in a suitable solvent.
 - Determine the initial metal concentration (e.g., via ICP-MS or ICP-OES) if possible.
- Scavenging:

- Add QuadraSil™ MP to the solution. For initial screening, a loading of approximately 5 g per 100 mL of solution (or 50 wt% scavenger relative to the substrate) is recommended.[4]
[6]
- Agitate the mixture gently (e.g., using an orbital shaker or magnetic stirrer) at room temperature.
- The reaction is often rapid, with significant removal occurring within 5 to 60 minutes.[4][5]
Monitor the reaction progress by analyzing small aliquots of the solution over time.

- Work-up and Analysis:
 - Once scavenging is complete, remove the QuadraSil™ MP scavenger by simple filtration (e.g., using a sintered funnel or filter paper).[4]
 - Wash the filtered scavenger with a small amount of fresh solvent to recover any retained product.
 - Combine the filtrate and washings.
 - Analyze the final metal concentration in the purified solution to determine removal efficiency.



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